A Comparative Guide to Global Antimicrobial Resistance Surveillance Systems

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The landscape of antimicrobial resistance (AMR) surveillance is dynamic and multifaceted, with several key organizations working to monitor and combat this growing global health threat. While the Interscience Conference on Antimicrobial Agents and Chemotherapy (**ICAAC**) served as a vital platform for disseminating research and fostering collaboration in the field of antimicrobial resistance, it was a scientific conference rather than a surveillance system. In 2016, **ICAAC** was integrated into the broader ASM Microbe meeting, which continues to be a premier forum for sharing the latest advancements in microbial sciences, including AMR.

This guide provides a comparison of three prominent antimicrobial resistance surveillance systems: the World Health Organization's Global Antimicrobial Resistance and Use Surveillance System (GLASS), the United States' National Antimicrobial Resistance Monitoring System (NARMS), and the European Antimicrobial Resistance Surveillance Network (EARS-Net). Additionally, it will touch upon the role of the European Society of Clinical Microbiology and Infectious Diseases (ESCMID) Study Group for Antimicrobial Resistance Surveillance (ESGARS).

Comparison of Global and Regional AMR Surveillance Systems

The following table summarizes the key features of GLASS, NARMS, and EARS-Net, offering a clear comparison of their objectives, scope, and methodologies.

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Feature	WHO Global Antimicrobial Resistance and Use Surveillance System (GLASS)	National Antimicrobial Resistance Monitoring System (NARMS) - United States	European Antimicrobial Resistance Surveillance Network (EARS-Net)
Primary Objective	To standardize the collection, analysis, and sharing of AMR data globally to inform strategies at all levels.[1]	To monitor trends in antimicrobial resistance among enteric bacteria from humans, retail meats, and food-producing animals in the U.S.[2]	To collect comparable, representative, and accurate AMR data to analyze temporal and spatial trends in Europe and inform policy decisions.[3]
Geographical Scope	Global, with 127 countries, territories, and areas participating as of the end of 2022.[4]	United States.[2]	European Union (EU) and European Economic Area (EEA) countries.[5]
Pathogens Under Surveillance (Examples)	Acinetobacter spp., Escherichia coli, Klebsiella pneumoniae, Neisseria gonorrhoeae, Salmonella spp., Shigella spp., Staphylococcus aureus, and Streptococcus pneumoniae.[6]	Salmonella, Campylobacter, Escherichia coli O157, Shigella, and Vibrio (from humans); Salmonella, Campylobacter, Enterococcus, and E. coli (from retail meats and food animals).[7]	Escherichia coli, Klebsiella pneumoniae, Pseudomonas aeruginosa, Acinetobacter species, Streptococcus pneumoniae, Staphylococcus aureus, Enterococcus faecalis, and Enterococcus faecium.[3][8]
Sample Sources	Clinical specimens from humans (blood, urine, stool, cervical	Human clinical isolates, retail meats (chicken, ground	Invasive isolates from blood and

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	and urethral specimens).[6]	turkey, ground beef, pork chops), and food-producing animals.[2][7]	cerebrospinal fluid.[3][8]
Data Reported	AMR data (susceptibility testing results), antimicrobial consumption (AMC) data, and epidemiological data.[1][9]	Antimicrobial susceptibility data, whole genome sequencing (WGS) data, and serotype information.[10][11]	Antimicrobial susceptibility data (S, I, R categories).[3]
Recent Key Findings (Illustrative)	The 2022 report highlighted significant variations in antibiotic consumption by region and income level.[9] The estimated total EU incidence of carbapenem-resistant Klebsiella pneumoniae bloodstream infections was 3.97 per 100,000 population in 2023, a 57.5% increase from 2019.[12]	The 2020 Integrated Summary reported on phenotypic and genomic antimicrobial resistance trends for bacteria isolated from retail meat and food-producing animals.[13]	In 2023, the estimated total EU incidence of meticillin-resistant Staphylococcus aureus (MRSA) bloodstream infections was 4.64 per 100,000 population.[12]

The Role of ESGARS

The ESCMID Study Group for Antimicrobial Resistance Surveillance (ESGARS) is not a surveillance system in the same vein as GLASS, NARMS, or EARS-Net. Instead, it is a scientific study group that aims to:

- Enhance cooperation and establish links between resistance surveillance programs.[14]

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- Promote awareness and facilitate the early detection of emerging antimicrobial resistance.[14]
- Contribute to understanding the epidemiology of antimicrobial resistance in Europe.[14]
- Provide training in resistance detection and surveillance.[14]

ESGARS achieves these goals by organizing conferences, workshops, and collaborative research projects, thereby supporting the efforts of surveillance networks like EARS-Net.[6][14]

Experimental Protocols

The methodologies employed by these surveillance systems are crucial for ensuring data quality and comparability. Below are detailed descriptions of their key experimental protocols.

WHO Global Antimicrobial Resistance and Use Surveillance System (GLASS)

1. Data Collection:

- Case-finding: GLASS utilizes a case-finding comprehensive surveillance system.[6]
- Routine Data: Data is collected from routine clinical practices, where samples are taken from patients for microbiological investigation.[6]
- Priority Specimens: The primary specimens are blood, urine, stool, and cervical and urethral swabs.[6]
- Variables: Along with laboratory results, demographic and epidemiological data such as age, gender, and infection origin are collected.[6]

2. Laboratory Methods:

- Standardization: GLASS promotes the use of standardized laboratory methods for species identification and antimicrobial susceptibility testing (AST).
- Quality Control: All participating laboratories are required to have a quality assurance system in place and participate in a national or international external quality assessment scheme.

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3. Data Submission and Analysis:

- GLASS IT Platform: National data is submitted to the web-based GLASS IT Platform.[1]
- Data Aggregation: Data is aggregated at the national level before being submitted to GLASS.
- Analysis: The platform facilitates the analysis of AMR trends and the relationship between AMR and antimicrobial consumption.

National Antimicrobial Resistance Monitoring System (NARMS)

1. Sample Collection:

- Human Isolates: State public health laboratories submit a systematic sample of isolates from laboratory-confirmed human infections to the Centers for Disease Control and Prevention (CDC).[10]
- Retail Meats: Participating sites purchase chicken, ground turkey, ground beef, and pork chops from retail outlets.[2] Samples are processed to isolate target bacteria.
- Food Animals: The U.S. Department of Agriculture's Food Safety and Inspection Service (FSIS) collects samples from food animals at slaughter.

2. Laboratory Methods:

- Antimicrobial Susceptibility Testing (AST): CDC, the Food and Drug Administration (FDA), and the USDA conduct AST on the collected isolates using standardized methods.[2] A panel of antimicrobial drugs of human and veterinary importance is tested.[2]
- Whole Genome Sequencing (WGS): WGS is performed on isolates to identify resistance genes and for molecular subtyping.[11]

3. Data Reporting:

- Integrated Reports: NARMS produces annual integrated reports that summarize data from humans, retail meats, and food animals.[10]

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- Interactive Data Dashboards: Data is also made available through interactive online dashboards.

European Antimicrobial Resistance Surveillance Network (EARS-Net)

1. Data Collection:

- Routine Data: EARS-Net is based on routine clinical antimicrobial susceptibility data from local and clinical laboratories.[3]
- Invasive Isolates: Only data from invasive isolates (from blood and cerebrospinal fluid) are included.[3][8]
- Data Submission: Appointed representatives from Member States report the data to the European Centre for Disease Prevention and Control (ECDC).[3]

2. Laboratory Methods:

- Standardization: The use of EUCAST (European Committee on Antimicrobial Susceptibility Testing) methods and breakpoints is strongly encouraged to ensure comparability of data.
- External Quality Assessment (EQA): All participating laboratories are offered participation in an annual EQA to assess the reliability of their results.[3]

3. Data Analysis and Reporting:

- EpiPulse: Data is reported to EpiPulse, the European surveillance portal for infectious diseases.
- Annual Reports: ECDC publishes annual epidemiological reports summarizing the EARS-Net data.[5]
- Surveillance Atlas: Data is also accessible through the ECDC Surveillance Atlas of Infectious Diseases.[3]

Visualizing Surveillance Workflows

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The following diagrams, created using the DOT language, illustrate the logical flow of activities within each surveillance system.

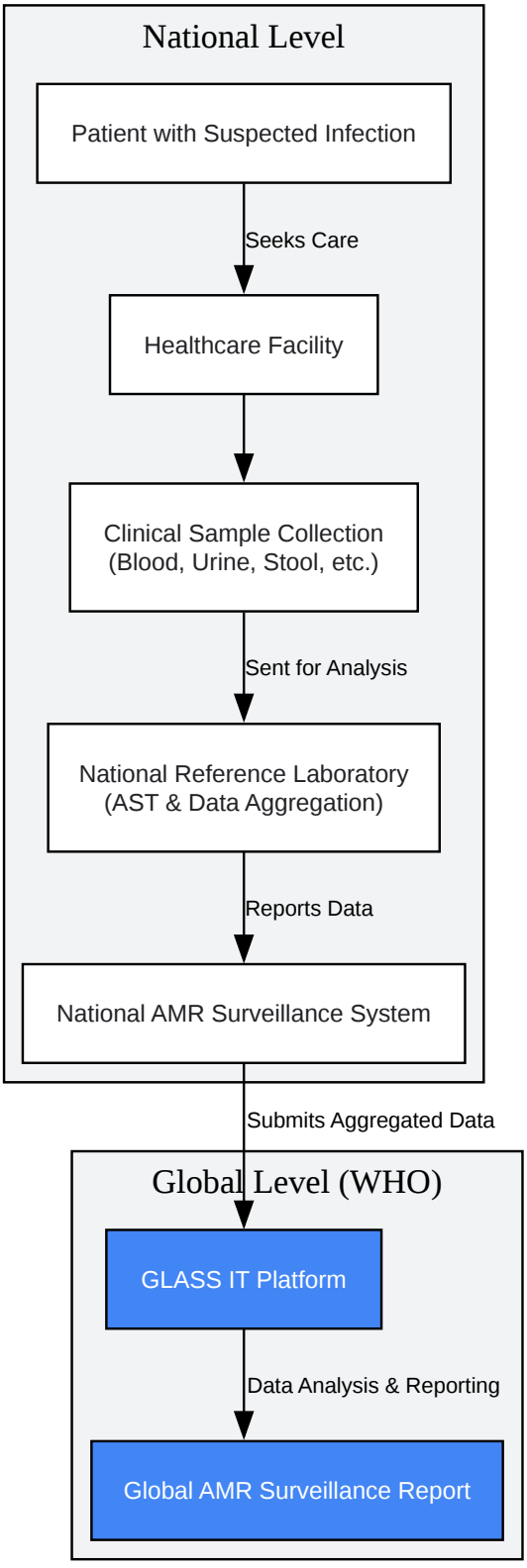

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Figure 1: WHO GLASS Data Flow

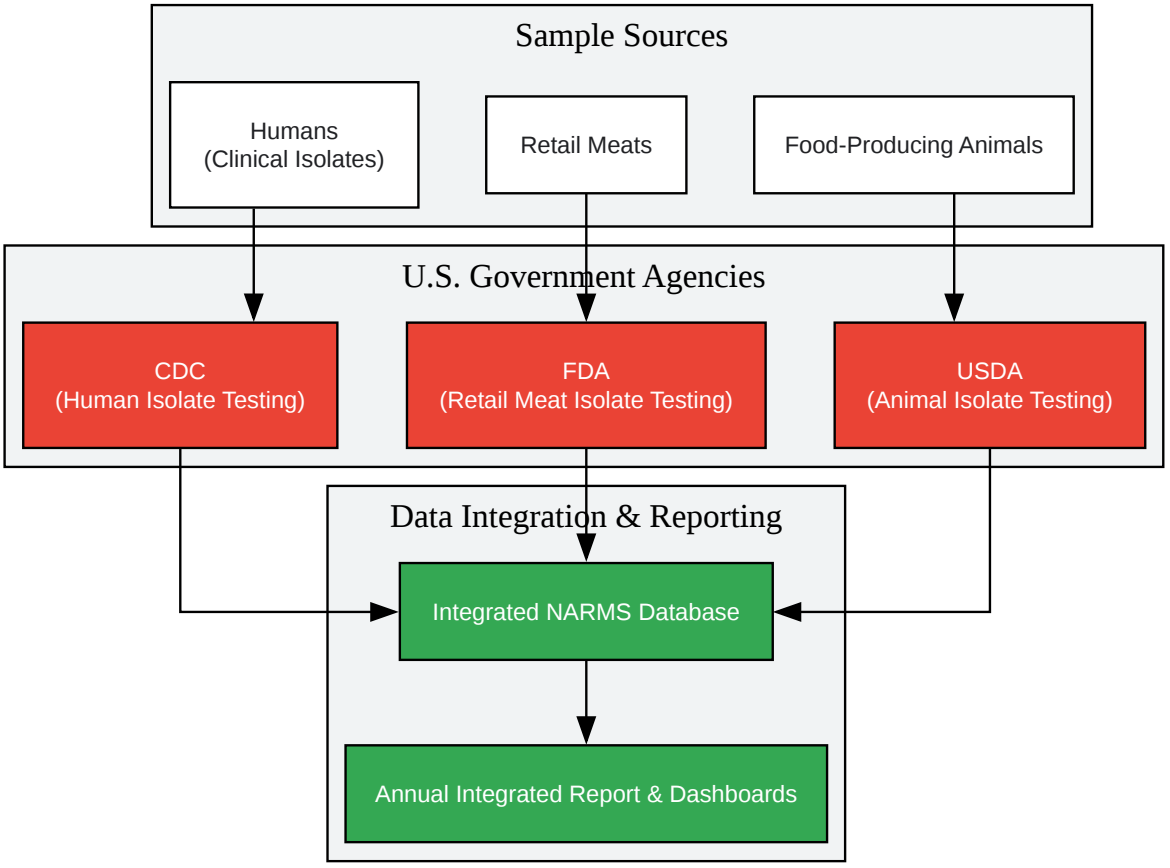

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Figure 2: U.S. NARMS Workflow

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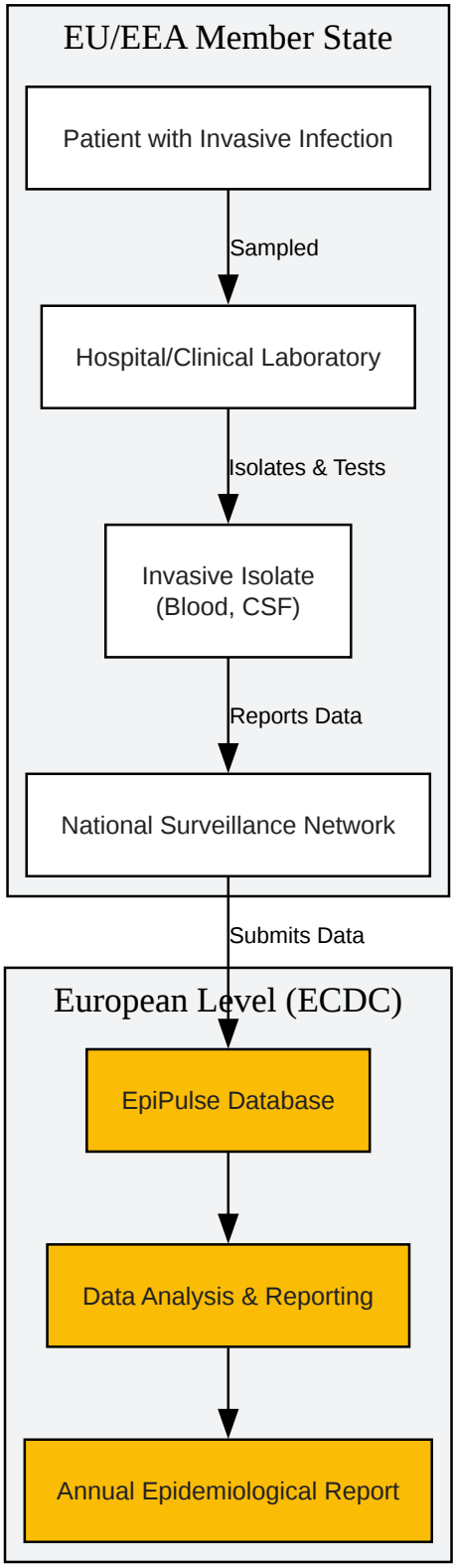

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